Physicochemical Profiling of Isooxypeucedanin: A Technical Guide

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Compound of Interest

Compound Name:	*Isooxypeucedanin*
CAS No.:	*5058-15-1*
Cat. No.:	*B192035*

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Content Type: Technical Whitepaper Audience: Researchers, Analytical Chemists, and Drug Discovery Scientists Version: 1.0[1]

Executive Summary

Isooxypeucedanin (CAS: 5058-15-1) is a naturally occurring linear furanocoumarin found predominantly in the roots of Angelica dahurica and Peucedanum species.[2] Structurally, it is the keto-derivative isomer of oxypeucedanin. While oxypeucedanin contains a labile epoxide ring in its C-5 side chain, **isooxypeucedanin** features a stable 3-methyl-2-oxobutoxy group.

This compound serves as a critical marker for quality control in Traditional Chinese Medicine (TCM) and is currently under investigation for its anti-inflammatory and potential antidiabetic (α-glucosidase inhibition) activities. Understanding its physicochemical stability, particularly its formation via the rearrangement of oxypeucedanin, is vital for accurate pharmacological assessment.[1]

Chemical Identity & Structural Characterization[1][3][4]

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Isooxypeucedanin belongs to the psoralen (linear furanocoumarin) class. It is characterized by a furan ring fused to a coumarin core, with a specific isoprenoid-derived substitution at the C-5 position.

Nomenclature and Identifiers

Property	Detail
Common Name	Isooxypeucedanin
IUPAC Name	4-(3-methyl-2-oxobutoxy)furo[3,2-g]chromen-7-one
CAS Registry Number	5058-15-1
Chemical Formula	$C_{16}H_{14}O_5$
Molecular Weight	286.28 g/mol
SMILES (Canonical)	CC(C)C(=O)COC1=C2C=CC(=O)OC2=CC3=C1C=CO3
InChI Key	USLPJJIUMAKBIU-UHFFFAOYSA-N

Structural Isomerism & Rearrangement

Isooxypeucedanin is frequently generated as an artifact or degradation product of oxypeucedanin during extraction processes involving heat or acidic conditions. The transformation follows a Meinwald-type rearrangement, where the epoxide ring of oxypeucedanin opens and rearranges into a ketone.

Figure 1: Oxypeucedanin to **Isooxypeucedanin** Rearrangement Pathway



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Caption: The conversion of the epoxide side-chain of oxypeucedanin to the ketone side-chain of **isooxypeucedanin**.

Physicochemical Properties[4][5][7][8][9][10][11][12][13][14]

The following data represents the authoritative physicochemical profile for pure **Isooxypeucedanin**.

Physical Constants

Parameter	Value	Conditions/Notes
Appearance	White crystalline powder	Recrystallized from Methanol
Melting Point	149°C	Sharp melting range (148–150°C)
Solubility (High)	Chloroform, Ethyl Acetate, DMSO	Suitable for extraction/NMR
Solubility (Mod)	Methanol, Ethanol	Suitable for recrystallization
Solubility (Low)	Water	< 0.1 mg/mL (Predicted)
LogP (Calc)	~2.5 – 3.1	Lipophilic
UV λmax (MeOH)	252, 269 (sh), 278, 329 nm	Characteristic furanocoumarin absorption

Stability Profile

- Thermal Stability: Stable up to its melting point (149°C). More thermally stable than its parent compound, oxypeucedanin.[1]
- Photostability: Like all furanocoumarins, **isooxypeucedanin** is photosensitive.[1] It can undergo photodegradation or [2+2] cycloaddition reactions upon exposure to UV light (UVA).
  - Protocol: Store in amber glass vials, protected from light, at -20°C for long-term storage.

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Spectroscopic Characterization

Accurate identification requires comparison of Nuclear Magnetic Resonance (NMR) data. The presence of the ketone carbonyl signal (~208 ppm) and the isopropyl septet are diagnostic.

^{1}H NMR Data (300 MHz, CD_3OD)

Position	Shift (δ ppm)	Multiplicity	Coupling (J Hz)	Assignment
4	8.29	Doublet	9.8	Pyranone ring proton
2'	7.58	Doublet	2.4	Furan ring proton
8	7.15	Singlet	-	Benzene ring proton (Isolated)
3'	6.82	Doublet	2.4	Furan ring proton
3	6.29	Doublet	9.8	Pyranone ring proton
1''	5.06	Singlet	-	O-CH_2-C=O (Diagnostic)
3''	2.84	Septet	-	Isopropyl CH
4''/5''	1.16	Doublet	6.9	Isopropyl Methyls

^{13}C NMR Data (75 MHz, CD_3OD)

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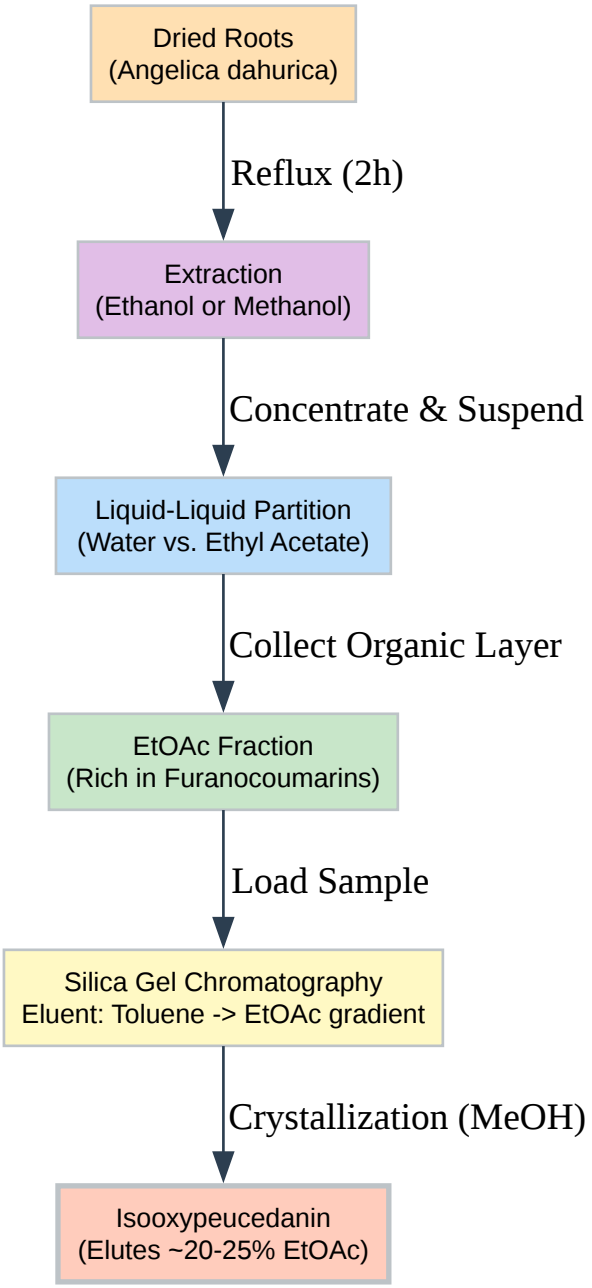
Carbon	Shift (δ ppm)	Assignment
2''	208.8	Ketone Carbonyl (Side chain)
2	160.9	Lactone Carbonyl
7	158.0	Aromatic C-O
9	152.6	Aromatic C-O
5	147.9	Substituted Carbon
2'	145.5	Furan C
4	139.2	Pyranone C
1''	75.0	O-CH_2-
3''	37.4	Isopropyl CH
4''/5''	17.9	Methyls

Isolation & Purification Methodologies

Isolation of **Isooxypeucedanin** from Angelica dahurica requires separation from the abundant oxypeucedanin and imperatorin. The following workflow utilizes a polarity-gradient separation.

Figure 2: Isolation Workflow

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Caption: Step-by-step isolation protocol from plant matrix to pure compound.

Detailed Protocol

- Extraction: Reflux 1 kg of dried root powder with 95% Ethanol (3 x 2L) for 2 hours.
- Partition: Evaporate ethanol. Suspend residue in water and partition with Ethyl Acetate (3x).

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- Chromatography: Subject the EtOAc fraction to a Silica Gel 60 column.
  - Mobile Phase: Gradient of n-Hexane/Ethyl Acetate (or Toluene/Ethyl Acetate).
  - Elution Order: Psoralen/Imperatorin elute first (non-polar). **Isooxypeucedanin** elutes in the mid-polarity region (approx. 20-25% EtOAc in Toluene).
- Purification: Recrystallize the relevant fractions from Methanol to obtain white needles (MP 149°C).

References

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